

Early Preclinical Evaluation of Tubulin Inhibitor 19: A Technical Guide

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Compound of Interest		
Compound Name:	Tubulin inhibitor 19	
Cat. No.:	B12420734	Get Quote

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Abstract

This technical guide provides a comprehensive overview of the early preclinical evaluation of **Tubulin Inhibitor 19**, a potent indole chalcone derivative (also known as compound 9b) that targets the colchicine-binding site of tubulin. This document outlines the core mechanism of action, in vitro efficacy, and provides detailed experimental protocols for key assays. All quantitative data from preclinical studies are summarized for comparative analysis. Furthermore, this guide includes mandatory visualizations of key cellular pathways and experimental workflows to facilitate a deeper understanding of the compound's preclinical profile.

Introduction

Tubulin inhibitors represent a cornerstone of cancer chemotherapy, exerting their cytotoxic effects by disrupting the dynamics of microtubule assembly and disassembly, which are critical for cell division, intracellular transport, and maintenance of cell shape.[1] **Tubulin Inhibitor 19** is a novel synthetic indole chalcone that has demonstrated significant potential as an anticancer agent.[2] It belongs to the class of microtubule-destabilizing agents that bind to the colchicine site on β -tubulin, leading to the inhibition of tubulin polymerization, cell cycle arrest at the G2/M phase, and subsequent induction of apoptosis.[1][3] This guide serves as a technical resource for researchers engaged in the preclinical development of novel tubulin inhibitors.



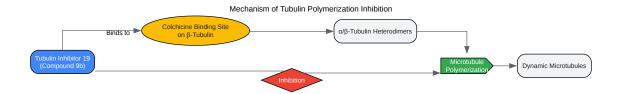
Mechanism of Action: Targeting Tubulin Polymerization

Tubulin Inhibitor 19 exerts its primary pharmacological effect by directly interacting with the tubulin protein.

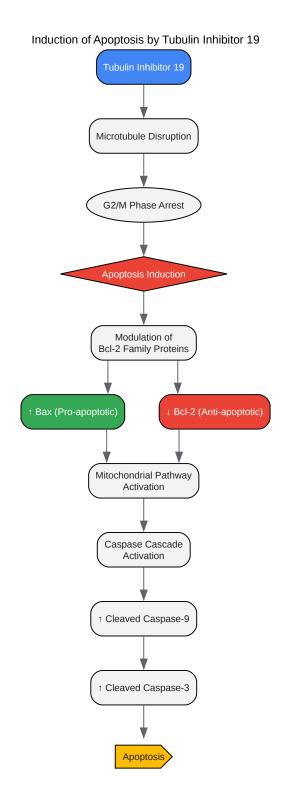
- Binding Site: The compound binds to the colchicine-binding site on the β-tubulin subunit.
 This binding sterically hinders the conformational changes required for the incorporation of tubulin dimers into growing microtubule polymers.
- Inhibition of Polymerization: By occupying the colchicine-binding site, **Tubulin Inhibitor 19** prevents the polymerization of α/β -tubulin heterodimers into microtubules. This leads to a net depolymerization of the microtubule network within the cell.

Signaling Pathway for Tubulin Inhibition



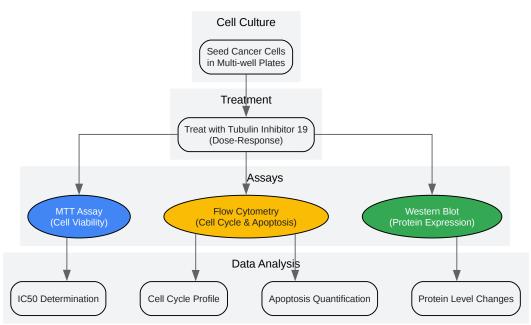




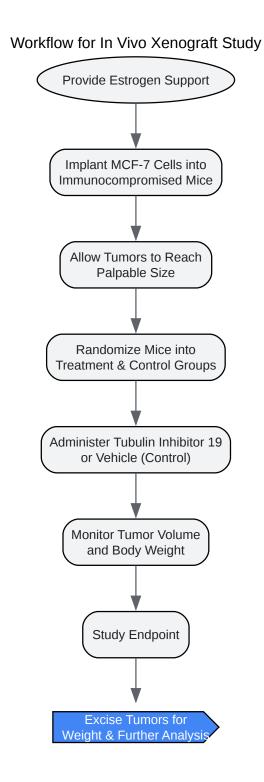




General Workflow for In Vitro Evaluation







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References

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